

2-Chloro-6-fluoro-4-iodopyridine chemical structure analysis

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Compound of Interest

Compound Name: 2-Chloro-6-fluoro-4-iodopyridine

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Technical Guide: 2-Chloro-6-fluoro-4-iodopyridine

CAS: 1622843-82-6 | Formula: C

H

CIFIN | MW: 257.43 Da

Executive Summary

2-Chloro-6-fluoro-4-iodopyridine is a high-value tri-halogenated heterocyclic scaffold used primarily in the design of complex pharmaceuticals and agrochemicals. Its utility stems from the orthogonal reactivity of its three halogen substituents (I, F, Cl). This "chameleon" nature allows for sequential, regioselective functionalization, enabling the rapid construction of non-symmetric 2,4,6-trisubstituted pyridines—a structural motif found in numerous kinase inhibitors and GPCR ligands.

This guide details the molecule's electronic structure, spectroscopic signature, and validated protocols for its chemoselective manipulation.

Structural & Electronic Analysis

Halogen Hierarchy & Electronic Effects

The pyridine ring is electron-deficient, a property exacerbated by the three electron-withdrawing halogen atoms. However, the specific position and nature of each halogen create a distinct reactivity gradient:

Position	Substituent	Electronic Effect	Primary Reactivity Mode	Relative Reactivity Rank
C4	Iodine	Inductive withdrawing (-I), Polarizable	Metal-Halogen Exchange / Pd-Coupling	#1 (Highest)
C6	Fluorine	Strong Inductive (-I), Mesomeric (+M)	S Ar (Nucleophilic Aromatic Substitution)	#2 (Intermediate)
C2	Chlorine	Inductive (-I), Mesomeric (+M)	Pd-Coupling / S Ar (Slow)	#3 (Lowest)

- C4-Iodine: The C-I bond is the weakest and most polarizable, making it the preferred site for oxidative addition by Pd(0) catalysts or Lithium-Halogen exchange.
- C6-Fluorine: Located ortho to the ring nitrogen, the highly electronegative fluorine stabilizes the Meisenheimer intermediate during nucleophilic attack, making this position highly susceptible to S

Ar.

- C2-Chlorine: While also ortho to nitrogen, the C-Cl bond is stronger than C-I and less activated for S

Ar than C-F, rendering it the "survivor" moiety in sequential synthesis.

3D Conformation

The molecule is planar. The steric bulk of the iodine at C4 is significant (Van der Waals radius $\sim 1.98 \text{ \AA}$), which can influence the conformation of incoming coupling partners, particularly ortho-substituted aryl rings (atropisomerism potential).

Analytical Fingerprinting

Accurate characterization is critical for verifying regioselectivity during synthesis.

H NMR Prediction (400 MHz, CDCl₃)

The molecule possesses two non-equivalent aromatic protons, H3 and H5.

- $\sim 7.95 \text{ ppm}$ (H3): Doublet (d). Located between Cl and I. Shows weak coupling to H5 ($\sim 1 \text{ Hz}$) and negligible coupling to F.
- $\sim 7.55 \text{ ppm}$ (H5): Doublet of doublets (dd). Located between I and F.
 - Large Coupling:
 $\sim 10 \text{ Hz}$ (Ortho-F coupling).
 - Small Coupling:
 $\sim 1 \text{ Hz}$ (Meta-H coupling).

C NMR & F NMR Signatures

- F NMR: A single singlet (or doublet if H-decoupled) typically around -65 to -70 ppm .
- C NMR:
 - C6 (C-F): Doublet,
 $\sim 150 \text{ ppm}$.
 - C5 (C-H): Doublet,
 $\sim 120 \text{ ppm}$.

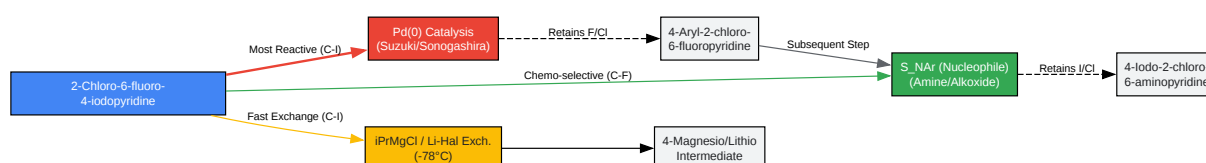
- C4 (C-I): Shielded region (~105-115 ppm), doublet,

Hz.

Reactivity Profile & Synthetic Workflows

The core value of this scaffold is the ability to perform Iterative Cross-Coupling (ICC). The diagram below illustrates the logical flow for selective functionalization.

Regioselectivity Logic Diagram



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Caption: Decision tree for orthogonal functionalization. Red path denotes the standard first-step modification at C4.

Experimental Protocols

Protocol A: C4-Selective Suzuki-Miyaura Coupling

Objective: Install an aryl group at C4 while preserving the C6-F and C2-Cl moieties.

Mechanism: The oxidative addition of Pd(0) occurs preferentially at the weak C-I bond.

Reagents:

- Substrate: **2-Chloro-6-fluoro-4-iodopyridine** (1.0 equiv)
- Boronic Acid: Ar-B(OH)

(1.1 equiv)

- Catalyst: Pd(dppf)Cl

·CH

Cl

(3-5 mol%)

- Base: K

CO

(2.0 equiv) or CsF (for mild conditions)

- Solvent: 1,4-Dioxane/Water (4:1)

Step-by-Step:

- Degassing: Charge a reaction vial with the substrate, boronic acid, base, and catalyst.^[1] Seal and purge with Argon for 5 minutes.
- Solvation: Add degassed solvent via syringe.
- Reaction: Heat to 60°C (Do not exceed 80°C to prevent C2/C6 activation). Stir for 2-4 hours.
- Monitoring: Monitor by TLC/LCMS. The starting material (iodide) should disappear; the product will show a similar R but distinct UV activity.
- Workup: Dilute with EtOAc, wash with brine, dry over NaSO.
- Purification: Flash chromatography (Hexane/EtOAc).

Self-Validation Check:

- Did the Fluorine signal disappear? If yes, you likely overheated and performed S

Ar with water/hydroxide.

- Did you get a mixture? If C2-coupling is observed, switch to a less active catalyst like Pd(PPh

)

and lower the temperature.

Protocol B: C6-Selective S Ar Amination

Objective: Install an amine at C6.^[1] Note that strong nucleophiles might attack C6 before C4-Pd coupling if the order is reversed.

Reagents:

- Substrate: **2-Chloro-6-fluoro-4-iodopyridine**
- Nucleophile: Morpholine or Primary Amine (1.2 equiv)
- Base: DIPEA (2.0 equiv)
- Solvent: DMSO or NMP (anhydrous)

Step-by-Step:

- Dissolution: Dissolve substrate in DMSO (0.2 M).
- Addition: Add DIPEA followed by the amine dropwise at Room Temperature (RT).
- Reaction: Stir at RT to 40°C. The high reactivity of the 2-F-pyridine system usually does not require high heat.
- Quench: Pour into ice water. The product often precipitates.

Synthesis (Retrosynthetic Analysis)

While the compound is commercially available, in-house synthesis is best achieved via the Sandmeyer Reaction, which offers superior regiocontrol compared to direct lithiation.

Recommended Route:

- Precursor: 2,6-Difluoro-4-aminopyridine or 2-Chloro-6-fluoro-4-aminopyridine.
- Diazotization: Treat amine with NaNO₂ in H₂SO₄ or BF₃·OEt₂ at 0°C.
- Iodination: Quench the diazonium salt with KI (Potassium Iodide).
 - Why this route? It explicitly places the Iodine at C4. Direct lithiation of 2-chloro-6-fluoropyridine typically directs to C3 (ortho to F) rather than C4.

Safety & Handling

- Hazards: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Iodine-containing heterocycles can be light-sensitive; store in amber vials.
- Chemical Compatibility: Avoid strong oxidizers. Compatible with standard organic solvents (DCM, THF, EtOAc).

References

- Regioselective Functionalization of Halopyridines
 - Title: Regioselective Functionalization of Pyridines using a Directed Metal
 - Source: Z.
 - URL: [\[Link\]](#) (General reference for pyridine metalation logic).

- S

Ar Reactivity in Fluoropyridines:

- Title: Catalytic Concerted S_NAr Reactions of Fluoroarenes.
- Source: J. Am. Chem. Soc. 2013 (PMC/NIH).
- URL:[[Link](#)]

- Pd-Catalyzed Cross-Coupling of Polyhalogenated Heterocycles

- Title: Site-Selectivity in Palladium-Catalyzed Cross-Couplings of Dichloroheteroarenes.
- Source: J. Am. Chem. Soc. (PMC).
- URL:[[Link](#)]

- NMR Data Verification (Analogous Systems)

- Title: ¹³C NMR of Fluorin
- Source: University of Ottawa NMR Facility.
- URL:[[Link](#)]

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Sources

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